

Strontium Isopropoxide: A Comprehensive Technical Guide to its CAS Number and Safety Data

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Compound of Interest

Compound Name: *Strontium isopropoxide*

Cat. No.: *B1588740*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential information on the Chemical Abstracts Service (CAS) number and comprehensive safety data for **Strontium Isopropoxide**. The following sections detail its chemical identity, hazard classifications, and recommended handling procedures to ensure safe and effective use in research and development settings.

Chemical Identity and Properties


Strontium isopropoxide, with the chemical formula $\text{Sr}(\text{OCH}(\text{CH}_3)_2)_2$, is an alkaline earth metal alkoxide. It is recognized by the following identifiers:

- CAS Number: 88863-33-6[1][2]
- Synonyms: Strontium diisopropoxide[1]
- Molecular Formula: $\text{C}_6\text{H}_{14}\text{O}_2\text{Sr}$
- Molecular Weight: 205.79 g/mol [1]

It typically appears as a crystalline powder.[1][3]

Safety and Hazard Information

Strontium isopropoxide is classified as a hazardous chemical.^[4] Adherence to strict safety protocols is imperative when handling this compound. The following table summarizes its key safety data based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Category	Classification & Statement	Pictogram	Signal Word
Physical Hazards	Flammable solid (H228) ^{[1][2]} . Self-heating in large quantities; may catch fire (H252) ^{[1][2]} .		Danger ^{[1][2]}
Health Hazards	Causes severe skin burns and eye damage (H314) ^{[1][2]} ^[4] . Causes serious eye damage (H318) ^[2] .	corrosive	Danger ^{[1][2]}

Precautionary Measures and Personal Protective Equipment (PPE)

Detailed precautionary statements provide guidance on minimizing risks associated with **Strontium isopropoxide**.

Category	Precautionary Statements
Prevention	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[1][2]. P235: Keep cool.[1]. P260: Do not breathe dust/fume/gas/mist/vapors/spray.[1][4]. P264: Wash skin thoroughly after handling.[5]. P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][4]
Response	P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1][2][4]. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2][4]. P310: Immediately call a POISON CENTER or doctor/physician.[2]
Storage	P405: Store locked up.[2][4]
Disposal	P501: Dispose of contents/container in accordance with local, state or federal regulations.[6]

Recommended Personal Protective Equipment (PPE):

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or irritation is experienced.[4]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[4]
- Hand Protection: Handle with gloves.[5]
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4]

Emergency Procedures

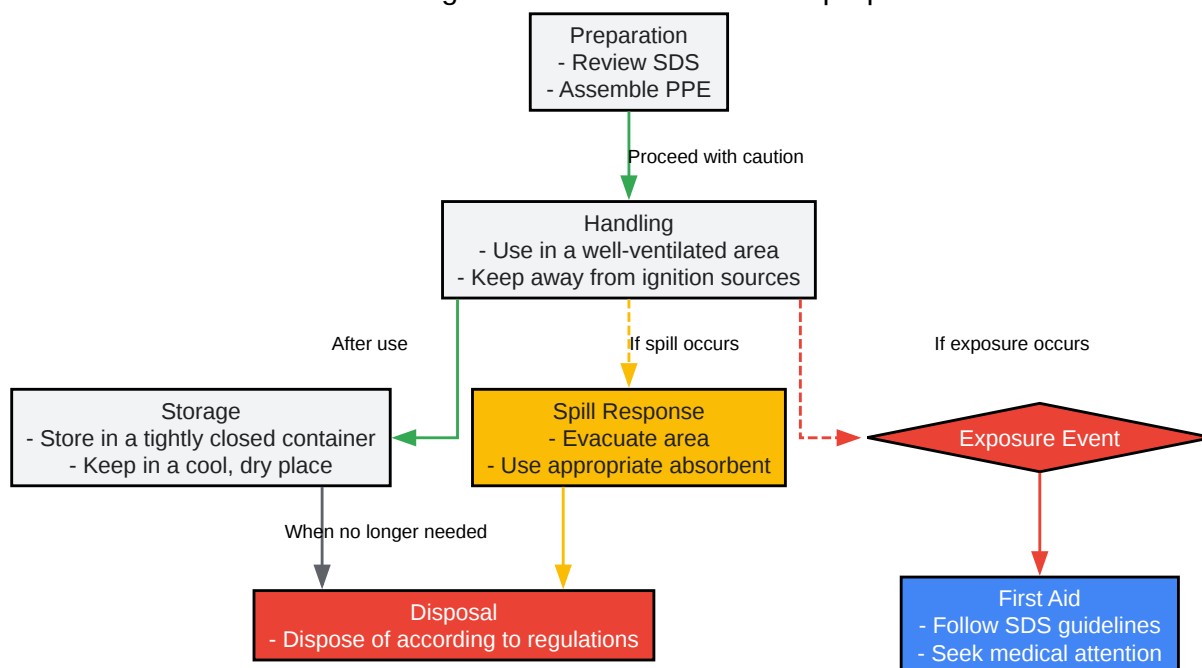
In case of exposure, follow these first-aid measures and seek immediate medical attention.

Exposure Route	First-Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration.[4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Ingestion	Rinse mouth. DO NOT induce vomiting.[4]

Experimental Protocols: Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling **Strontium isopropoxide** in a laboratory setting.

Safe Handling Workflow for Strontium Isopropoxide



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Caption: A flowchart illustrating the key steps for the safe handling of **Strontium isopropoxide**.

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